

A Technical Guide to L-Citrulline-d4: Commercial Sources, Availability, and Applications

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Compound of Interest

Compound Name: *L-Citrulline-d4*

Cat. No.: *B15571486*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Citrulline-d4**, a deuterated stable isotope of the non-proteinogenic amino acid L-Citrulline. This guide is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their studies. It covers the commercial availability of **L-Citrulline-d4**, provides a comparative summary of product specifications from various suppliers, and details an experimental protocol for its application as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) analysis.

Commercial Availability and Supplier Specifications

L-Citrulline-d4 is available from several reputable suppliers of stable isotopes and research chemicals. The quality and specifications of the product can vary between suppliers. The following table summarizes the key quantitative data for **L-Citrulline-d4** from prominent commercial sources to facilitate informed purchasing decisions.

Supplier	Product Name	CAS Number	Molecular Weight	Chemical Purity	Isotopic Purity (atom % D)	Format	Storage
Sigma-Aldrich	L-Citrulline-4,4,5,5-d4	1217474-00-4	179.21	97% (CP)	98 atom % D	Solid	Room Temperature
Cambridge Isotope Laboratories, Inc.	L-Citrulline (4,4,5,5-D4, 95%)	1217474-00-4	179.21	98%	95%	Solid	Room Temperature
MedChemExpress	L-Citrulline-d4	1217474-00-4	179.21	≥98.0%	98.10%	Solid	-20°C (3 years)
BOC Sciences	L-citrulline-[4,4,5,5-d4]	1217474-00-4	179.21	98% (by CP)	95% atom D	White to Pale Yellow Solid	-20°C
Eurisotop	L-CITRULLINE (4,4,5,5-D4, 95%)	1217474-00-4	179.21	98%	95%	Solid	Room Temperature
Toronto Research Chemicals	L-Citrulline-d7	2483831-24-7	182.23	Not specified	Not specified	Neat	Not specified
Santa Cruz Biotechnology	L-Citrulline	372-75-8 (unlabeled)	175.19	≥98%	Not Applicable	Solid	Not specified

Note: CP denotes Chemical Purity. Data is sourced from the suppliers' websites and available technical data sheets.[1][2][3][4][5] Researchers should always refer to the lot-specific certificate of analysis for the most accurate information.

Key Applications in Research

L-Citrulline-d4 serves as a valuable tool in various research applications, primarily as an internal standard for quantitative analysis by mass spectrometry.[6][7] Its known concentration and distinct mass shift allow for precise quantification of its unlabeled counterpart, L-Citrulline, in complex biological matrices such as plasma, urine, and cell lysates. This is crucial in studies involving:

- Metabolic flux analysis: Tracing the metabolic fate of L-Citrulline in pathways like the urea cycle and nitric oxide (NO) synthesis.
- Pharmacokinetic studies: Determining the absorption, distribution, metabolism, and excretion (ADME) of L-Citrulline and related compounds.
- Clinical diagnostics: Developing and validating assays for biomarkers related to various physiological and pathological states.

Experimental Protocol: Quantification of L-Citrulline in Biological Samples using LC-MS/MS with L-Citrulline-d4 as an Internal Standard

The following protocol is adapted from the methodology described by Guo et al. (2011) for the simultaneous bioanalysis of L-Arginine, L-Citrulline, and other related metabolites.[2]

1. Materials and Reagents:

- **L-Citrulline-d4** (as internal standard)
- L-Citrulline (for calibration standards)
- Acetonitrile (ACN), HPLC grade
- Acetic Acid, HPLC grade

- Trifluoroacetic Acid (TFA), HPLC grade
- Ultrapure water
- Biological matrix (e.g., plasma, cell lysate, urine)

2. Preparation of Stock and Standard Solutions:

- Internal Standard Stock Solution: Prepare a stock solution of **L-Citrulline-d4** in ultrapure water at a concentration of 1 mM.
- Calibration Standard Stock Solution: Prepare a stock solution of unlabeled L-Citrulline in ultrapure water at a concentration of 1 mM.
- Working Standards: Prepare a series of working calibration standards by serially diluting the L-Citrulline stock solution in the appropriate biological matrix (e.g., charcoal-stripped plasma to remove endogenous analytes).

3. Sample Preparation (Protein Precipitation):

- To a 20 μ L aliquot of the biological sample (or calibration standard), add 20 μ L of the 1 μ M **L-Citrulline-d4** internal standard solution.
- Add 120 μ L of mobile phase B (acetonitrile with 0.5% acetic acid and 0.025% trifluoroacetic acid) to precipitate proteins.
- Vortex the mixture thoroughly.
- Centrifuge at 10,000 x g for 20 minutes to pellet the precipitated proteins.
- Carefully collect the supernatant for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

- Liquid Chromatography:
 - Column: Alltima HP HILIC 3 μ m, 150 mm \times 2.1 mm

- Mobile Phase A: Water with 0.5% acetic acid and 0.025% trifluoroacetic acid
- Mobile Phase B: Acetonitrile with 0.5% acetic acid and 0.025% trifluoroacetic acid
- Elution: Isocratic elution with 15% Mobile Phase A and 85% Mobile Phase B.
- Flow Rate: 0.25 mL/min
- Run Time: 6 minutes
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Mode: Multiple Reaction Monitoring (MRM)
 - Spray Voltage: 5.5 kV
 - MRM Transitions:
 - L-Citrulline: Monitor the appropriate precursor to product ion transition (e.g., m/z 176 -> 70 for quantification and 176 -> 113 for confirmation as described in a similar method).
[\[8\]](#)
 - **L-Citrulline-d4**: Monitor the appropriate precursor to product ion transition, accounting for the mass shift (e.g., m/z 180 -> 74).[\[8\]](#)

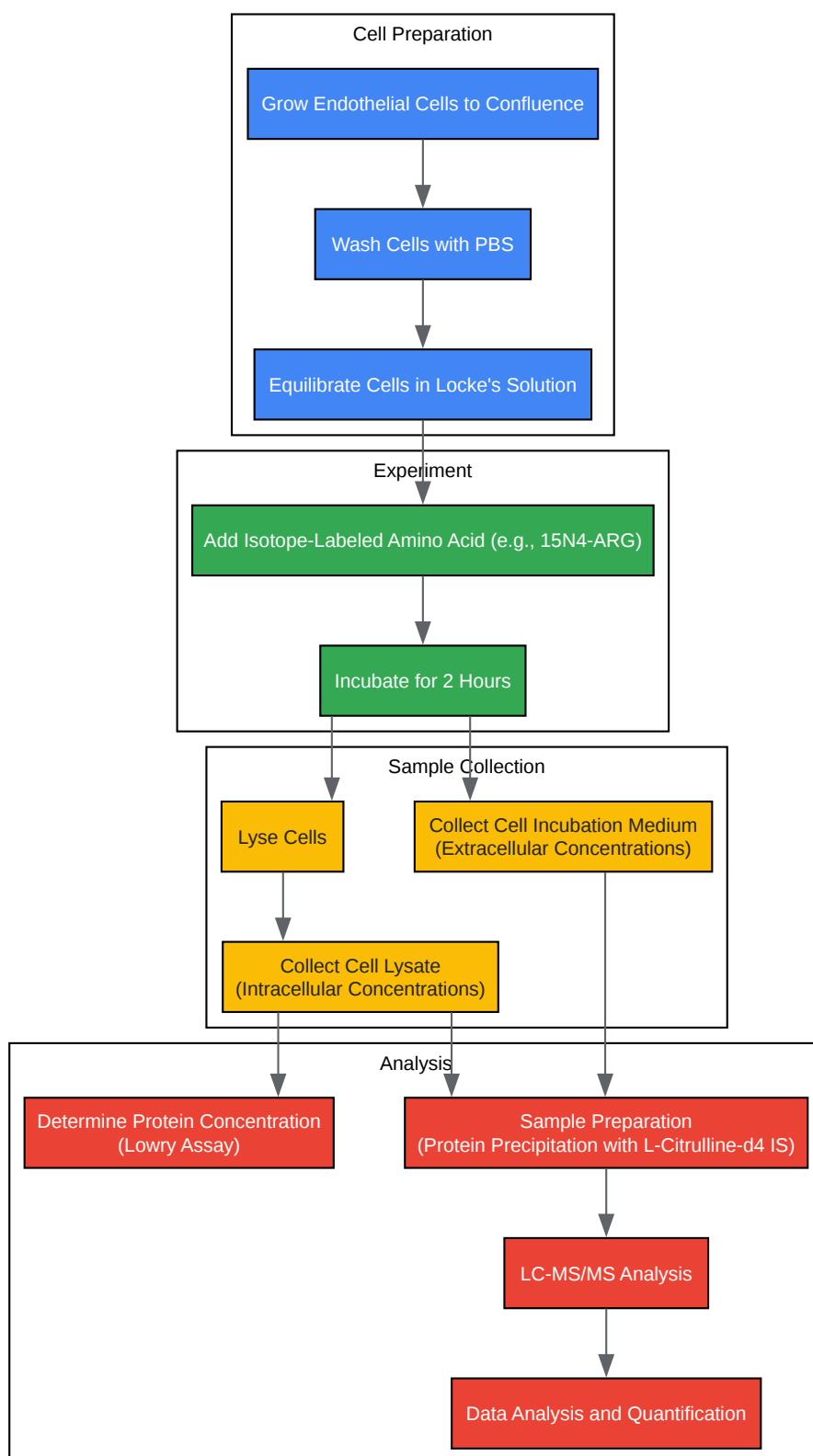
5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of L-Citrulline to **L-Citrulline-d4** against the concentration of the L-Citrulline calibration standards.
- Determine the concentration of L-Citrulline in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing Workflows and Pathways

Experimental Workflow for In Vitro Amino Acid Uptake and Efflux Study

The following diagram illustrates a typical experimental workflow for studying the cellular transport of amino acids, where **L-Citrulline-d4** would be used as an internal standard for quantifying L-Citrulline.

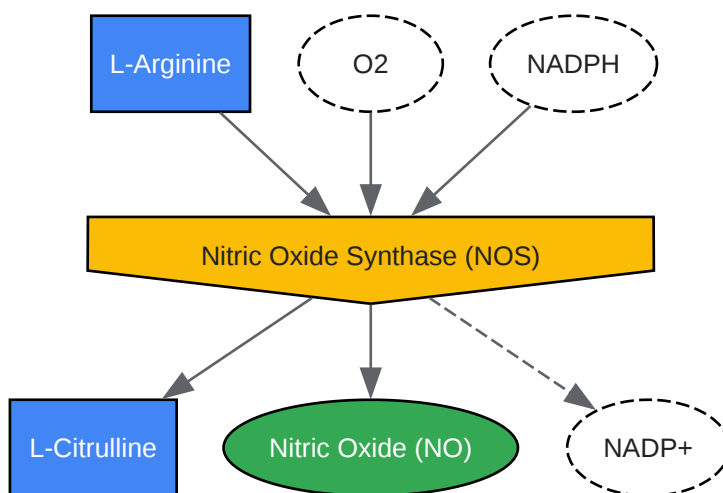


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Caption: Experimental workflow for an in vitro amino acid uptake and efflux study.

Nitric Oxide Synthesis Pathway

This diagram illustrates the enzymatic conversion of L-Arginine to L-Citrulline and Nitric Oxide, a key pathway where L-Citrulline is a product.



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Caption: Simplified schematic of the Nitric Oxide synthesis pathway.

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